

A Comparative Analysis of Prosidol and Fentanyl in Anesthesia

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Compound of Interest

Compound Name: *Prosidol*
CAS No.: *164231-04-3*
Cat. No.: *B10826851*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of **Prosidol** and fentanyl, two synthetic opioid analgesics utilized in anesthesia. While fentanyl is a globally established and extensively studied compound, **Prosidol** is a lesser-known agent primarily developed and used in Russia. This document aims to objectively present the available data on their performance, with a focus on their application in anesthesia, supported by experimental findings where available.

Executive Summary

Fentanyl is a potent, rapid-onset, and short-acting μ -opioid receptor agonist, making it a cornerstone of modern anesthetic practice.[1][2] Its pharmacokinetic and pharmacodynamic profiles are well-characterized, though it is associated with significant side effects such as respiratory depression and potential hemodynamic instability.[3][4] **Prosidol**, an analogue of proline, also functions as an opioid receptor agonist.[5] Available clinical data, which is limited in comparison to fentanyl, suggests that **Prosidol** has analgesic properties comparable to tramadol and may offer a more stable hemodynamic and respiratory profile than some other opioids like morphine and promedol.[6] However, one clinical comparison in the context of total

anesthesia concluded that **Prosidol** is inferior to fentanyl.[6] A significant gap in the literature exists regarding direct, quantitative comparative studies between **Prosidol** and fentanyl in anesthesia.

Data Presentation

Due to the scarcity of direct comparative trials, the following tables summarize the known properties of **Prosidol** and fentanyl based on available, albeit separate, clinical data.

Table 1: General and Pharmacological Properties

Property	Prosidol	Fentanyl
Drug Class	Synthetic Opioid Analgesic	Synthetic Opioid Analgesic
Chemical Analogue	Prodine[7]	Pethidine derivative[1]
Mechanism of Action	Agonist at opioid receptors, primarily μ -receptors[5]	Potent μ -opioid receptor agonist[1]
Primary Use in Anesthesia	Analgesic component of total anesthesia, postoperative analgesia[6]	Anesthetic adjunct, induction and maintenance of anesthesia, postoperative pain control[2]
Available Formulations	Buccal and oral tablets, injection solution[6]	Intravenous, transdermal, transmucosal, epidural, intrathecal[1]

Table 2: Clinical Performance in Anesthesia (Based on available data)

Performance Metric	Prosidol	Fentanyl
Analgesic Potency	Analgesic properties are reported to be close to those of tramadol.[6] In total anesthesia, it is considered inferior to fentanyl.[6]	Approximately 100 times more potent than morphine.[1]
Hemodynamic Effects	Reported to have minimal influence on blood pressure at analgesic doses, in contrast to morphine and promedol.	Can cause hypotension and bradycardia, particularly upon induction.[4][8]
Respiratory Effects	Reported to have minimal influence on breathing at analgesic doses, in contrast to morphine and promedol.	Dose-dependent respiratory depression is a major side effect.[3]
Side Effects	Nausea, itching, vomiting, and respiratory depression.[7]	Respiratory depression, muscle rigidity, nausea, vomiting, bradycardia.[3]

Experimental Protocols

Detailed experimental protocols for direct comparative studies of **Prosidol** and fentanyl are not readily available in the published literature. However, a general methodology for evaluating the efficacy and safety of opioid analgesics in an anesthetic setting can be outlined based on common practices in clinical trials involving fentanyl.

General Experimental Protocol for Evaluating Opioid Analgesics in Anesthesia:

- **Patient Selection:** A randomized, double-blind, controlled clinical trial design is employed.[9] Patients are selected based on the type of surgery and ASA (American Society of Anesthesiologists) physical status. Exclusion criteria typically include known allergies to opioids, history of substance abuse, and significant renal or hepatic impairment.[9]
- **Anesthesia Induction and Maintenance:** Anesthesia is induced with a standard agent (e.g., propofol). The opioid analgesic (either the investigational drug or the comparator) is

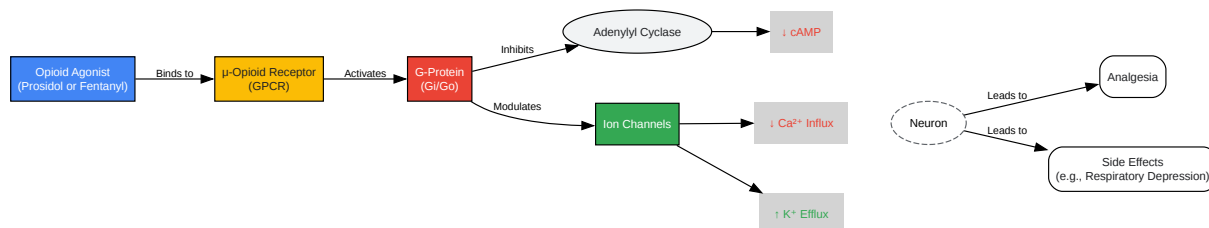
administered at a predetermined dose prior to or during induction.[10] Anesthesia is maintained with an inhalation agent or total intravenous anesthesia (TIVA).

- Data Collection:
 - Analgesic Efficacy: Assessed through intraoperative monitoring of the need for rescue analgesics and postoperative pain scores using a Visual Analog Scale (VAS) or Numeric Rating Scale (NRS).[9]
 - Hemodynamic Stability: Continuous monitoring of heart rate, blood pressure (systolic, diastolic, and mean arterial pressure), and cardiac output.[4][8]
 - Respiratory Function: Monitoring of respiratory rate, oxygen saturation (SpO2), and end-tidal carbon dioxide (EtCO2).[11][12]
 - Side Effects: Recording the incidence and severity of known opioid-related side effects such as nausea, vomiting, pruritus, and sedation.[9]
- Statistical Analysis: Data from both groups are compared using appropriate statistical tests to determine differences in efficacy, safety, and side effect profiles.

Visualization of Signaling Pathways and Experimental Workflow

Opioid Receptor Signaling Pathway

Both **Prosidol** and fentanyl exert their effects by acting as agonists at opioid receptors, which are G-protein coupled receptors (GPCRs). The binding of the opioid agonist initiates a cascade of intracellular events.

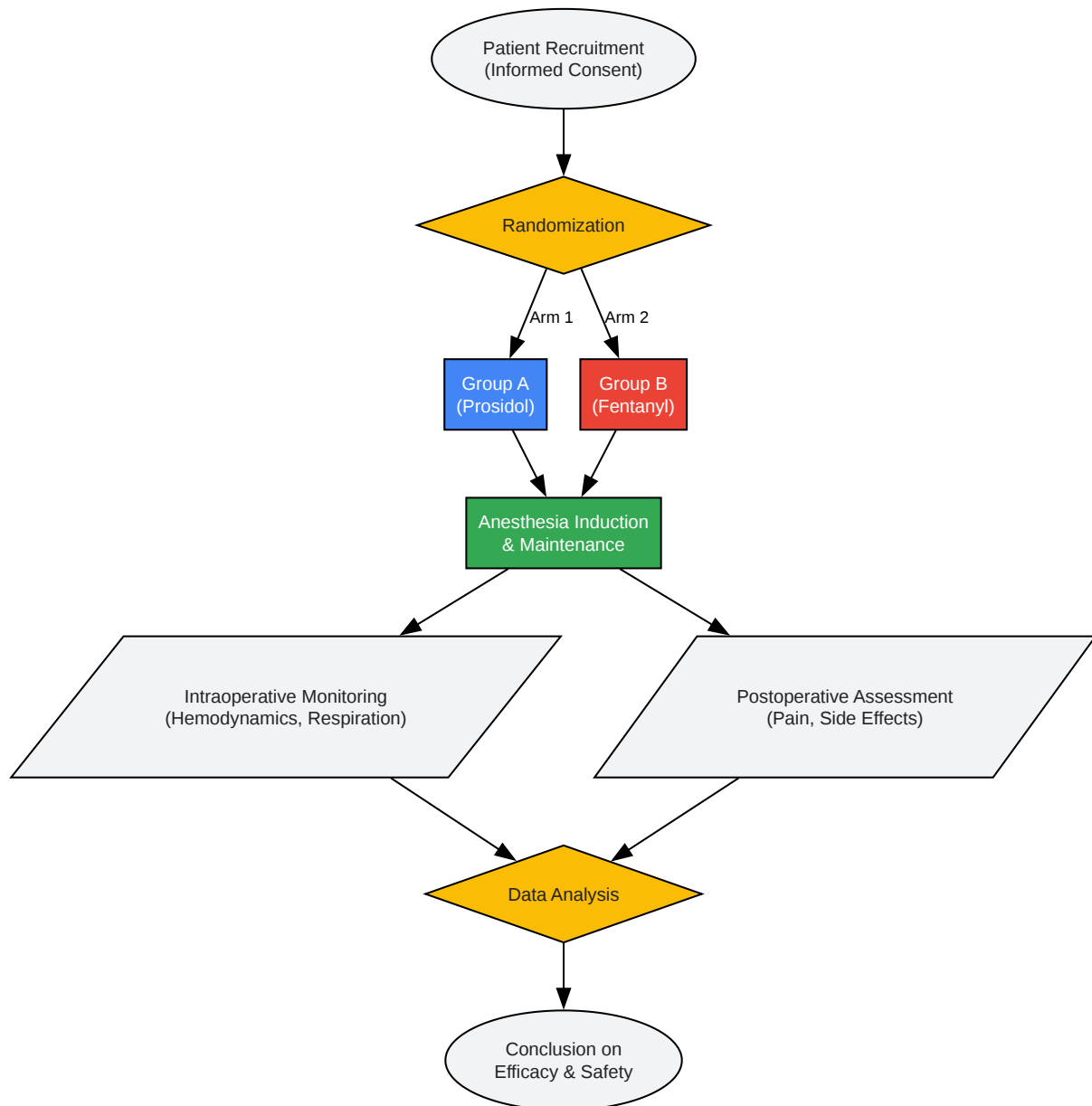


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Caption: Opioid receptor signaling cascade initiated by agonist binding.

General Experimental Workflow for Anesthetic Efficacy

The following diagram illustrates a typical workflow for a clinical trial comparing two anesthetic agents.



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References

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- 3. [radiusanesthesia.com \[radiusanesthesia.com\]](#)
- 4. Comparison of the hemodynamic effects of opioid-based versus lidocaine-based induction of anesthesia with propofol in older adults: a randomized controlled trial - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 5. [Prosidol|C18H27NO3|Opioid Analgesic for Research \[benchchem.com\]](#)
- 6. [First experience in the use of a new Russian narcotic analgesic prosidol in oncology] - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 7. [Prosidol - Wikipedia \[en.wikipedia.org\]](#)
- 8. Fentanyl-induced hemodynamic changes after esophagectomy or cardiac surgery - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 9. [mdpi.com \[mdpi.com\]](#)
- 10. [ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- 11. [apsf.org \[apsf.org\]](#)
- 12. The effect-site concentration of propofol producing respiratory depression during spinal anesthesia - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- To cite this document: BenchChem. [A Comparative Analysis of Prosidol and Fentanyl in Anesthesia]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10826851/docs#a-comparative-analysis-of-prosidol-and-fentanyl-in-anesthesia>]

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